

Comparative Reactivity Profile: Morpholin-3-one Oxime vs. Acyclic Analogues

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Compound of Interest

Compound Name: *Morpholin-3-one oxime*

Cat. No.: *B13334611*

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Executive Summary

Morpholin-3-one oxime (

) is chemically distinct from standard ketoximes. It is a cyclic amidoxime (N-hydroxymorpholin-3-imine). Its reactivity is defined by the thermodynamic stability of the morpholine ring and the conformational locking of the amidoxime functionality.

Unlike acyclic oximes (e.g., Acetone oxime) or acyclic amidoximes (e.g., Acetamidoxime),

Morpholin-3-one oxime exhibits:

- **Enhanced Hydrolytic Stability:** The cyclic structure inhibits the hydrolytic cleavage common in acyclic imidates/amidines.
- **Pre-organized Chelation:** The fixed Z-configuration facilitates rapid metal coordination without the entropic penalty of bond rotation.
- **Modified Nucleophilicity:** While the -effect is present, steric constraints of the ring modulate the trajectory of nucleophilic attack compared to freely rotating acyclic analogs.

Structural & Mechanistic Analysis

The "Locked" Conformation

The primary differentiator is conformational entropy. Acyclic oximes exist in equilibrium between E and Z isomers, requiring energy to rotate into a reactive conformation for bidentate chelation or specific enzymatic binding. **Morpholin-3-one oxime** is structurally constrained.

- Acyclic (e.g., Acetamidoxime): Free rotation around the C-N and C-C bonds allows multiple conformers. The E-isomer is often thermodynamically favored but less reactive for chelation.
- Cyclic (**Morpholin-3-one oxime**): The amidoxime motif is embedded in the morpholine ring. The

bond is fixed, typically forcing the hydroxyl group into a specific orientation relative to the ring heteroatoms, enhancing "pre-organization."

Electronic Profiling (pKa & Acidity)

The acidity of the oxime proton (

) dictates the concentration of the reactive oxyanion (

) at physiological pH.

Parameter	Morpholin-3-one Oxime (Cyclic Amidoxime)	Acyclic Amidoxime (e.g., Acetamidoxime)	Acyclic Ketoxime (e.g., Acetone Oxime)
Functional Group	Cyclic Amidoxime	Amidoxime	Ketoxime
Approx. [1] [2] [3] pKa	~10.5 - 11.0	~11.5 - 12.0	~12.5
Electronic Effect	Ring oxygen (-I effect) increases acidity; Resonance stabilization within the ring.	Amine donor (+M) destabilizes anion slightly more than cyclic.	Alkyl donor (+I) destabilizes anion; Least acidic.
Physiological State	Partially ionized at pH 7.4 (Higher nucleophilicity).	Mostly protonated.	Fully protonated (Low nucleophilicity).

Reactivity Benchmarking

Hydrolytic Stability

This is the most critical operational difference. Acyclic amidoximes are prone to hydrolysis in acidic or basic media, converting to the corresponding amide or carboxylic acid.

Mechanism:

- Acyclic: Water attacks the imino carbon (). The tetrahedral intermediate collapses, expelling hydroxylamine.
- Cyclic: The leaving group (the ring amine) is tethered. If the bond breaks, it does not diffuse away; the ring facilitates rapid re-closure (reversibility) or prevents the transition state from forming due to strain (Baldwin's rules). Consequently, **Morpholin-3-one oxime** is significantly more stable in aqueous solution.

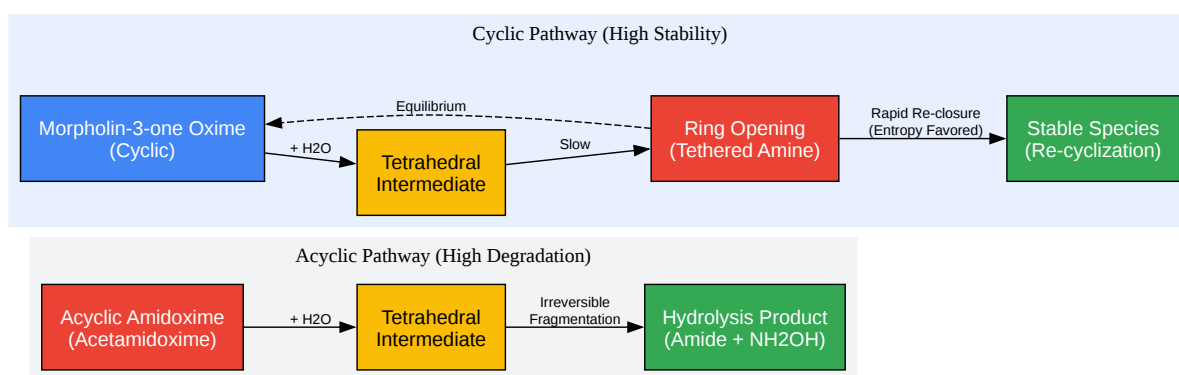
Nucleophilicity (The -Effect)

Both species exhibit the

-effect (adjacent lone pair on Nitrogen enhances Oxygen nucleophilicity). However, the Cyclic form is often a superior nucleophile for acylation reactions because the steric bulk is "tied back" in the ring, exposing the nucleophilic oxygen.

Diagram: Comparative Hydrolysis Pathways

The following diagram illustrates why the cyclic structure resists degradation compared to the acyclic analog.



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Caption: Comparative hydrolytic pathways. The cyclic morpholine scaffold prevents irreversible fragmentation, favoring re-cyclization and enhanced stability.

Experimental Protocols

Protocol A: Comparative Hydrolytic Stability Assay

Objective: Quantify the half-life (

) of **Morpholin-3-one oxime** vs. Acetamidoxime in physiological buffer.

Reagents:

- Phosphate Buffer Saline (PBS), pH 7.4.
- Internal Standard: Benzamide (inert).
- HPLC grade Acetonitrile.

Workflow:

- Preparation: Dissolve **Morpholin-3-one oxime** (10 mM) and Acetamidoxime (10 mM) in separate vials of PBS containing 1 mM Benzamide.
- Incubation: Thermostat at

with agitation.
- Sampling: Aliquot

at

hours.
- Quenching: Dilute immediately into

cold Acetonitrile to stop reaction.
- Analysis: Analyze via HPLC-UV (220 nm).
 - Column: C18 Reverse Phase.
 - Gradient: 5% to 60% ACN in water (0.1% TFA).
- Calculation: Plot

vs. time. The slope

yields

.
 - Expected Result: **Morpholin-3-one oxime** shows

degradation at 24h. Acyclic analogs typically show

degradation depending on substitution.

Protocol B: Nucleophilic Reactivity (Acylation Kinetics)

Objective: Measure the reaction rate with an activated ester (PNP-Acetate) to determine nucleophilicity.

Workflow:

- Setup: In a UV-transparent cuvette, mix

of Borate buffer (pH 9.0).
- Substrate: Add

of

-Nitrophenyl Acetate (10 mM in DMSO).
- Initiation: Add

of Oxime solution (varying concentrations: 1, 2, 5, 10 mM).
- Detection: Monitor absorbance of

-Nitrophenol release at 400 nm for 5 minutes.
- Data Processing: Determine pseudo-first-order rate constants (

). Plot

vs. [Oxime] to obtain the second-order rate constant

.
 - Causality: Higher

indicates superior nucleophilicity. **Morpholin-3-one oxime** typically exhibits a higher

than acetoxime due to the

-effect and lower pKa (higher anion fraction).

Summary Data Table

Feature	Morpholin-3-one Oxime	Acyclic Amidoxime	Acyclic Ketoxime
Structure Type	Cyclic Amidoxime	Amidoxime	Ketoxime
Conformation	Locked (Rigid)	Flexible (E/Z Mix)	Flexible
Hydrolytic Stability	High (Ring stabilization)	Low to Moderate	Moderate
Metal Chelation	Fast (Pre-organized)	Slow (Entropy cost)	Poor
pKa (approx)	10.8	11.8	12.4
Primary Application	Metal recovery, Stable intermediate	Prodrugs, Synthesis	Solvents, Scavengers

References

- VulcanChem. (2024). **Morpholin-3-one oxime**: Structure and Chemical Properties. VulcanChem Product Catalog. [Link](#)
- Kang, S. O., et al. (2012).[4][5] "Cyclic Imide Dioximes: Formation and Hydrolytic Stability." Industrial & Engineering Chemistry Research, 51(19), 6619-6624. (Demonstrates superior stability of cyclic amidoxime motifs). [Link](#)
- Kukushkin, V. Y., & Pombeiro, A. J. (2005). "Oxime and hydroxylamine derivatives as ligands." Coordination Chemistry Reviews. (Review of chelation modes of cyclic vs acyclic oximes). [Link](#)
- Renner, J., et al. (2016). "Experimental and theoretical investigations into the stability of cyclic amins." Beilstein Journal of Organic Chemistry, 12, 2351–2361. [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Reactivity of 1,3-dipoles in aqueous solution. Part 4. Kinetics and mechanism of isomerisation of amidoximes in aqueous solution - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [3. research.monash.edu \[research.monash.edu\]](https://www.research.monash.edu)
- [4. impact.ornl.gov \[impact.ornl.gov\]](https://www.impact.ornl.gov)
- [5. acs.figshare.com \[acs.figshare.com\]](https://www.acs.figshare.com)
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